

Application Notes and Protocols for Rediocide A in Cell Culture

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|----------------------|-------------|-----------|
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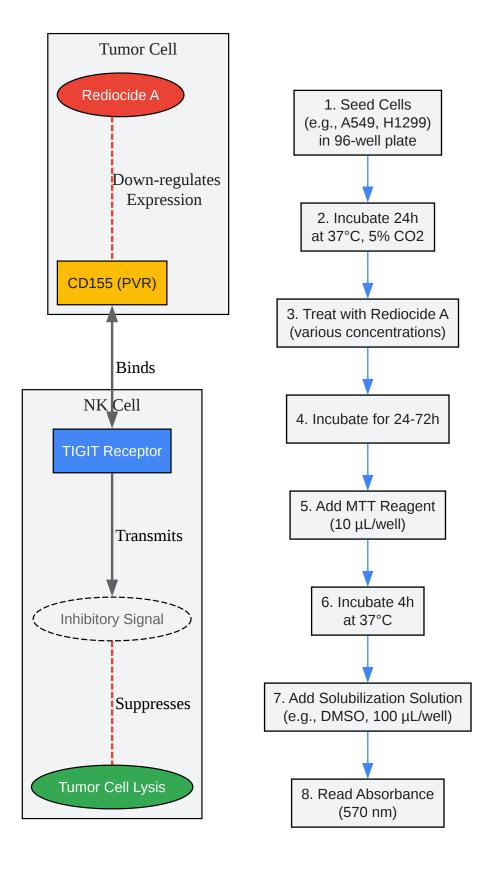
Introduction

Rediocide A is a natural product isolated from Traditional Chinese Medicine that has demonstrated promising potential as an immune checkpoint inhibitor.[1][2] Research has identified its role in overcoming the immuno-resistance of non-small cell lung cancer (NSCLC) cells to Natural Killer (NK) cell-mediated cytotoxicity.[1] These application notes provide detailed protocols for utilizing **Rediocide A** to study its effects on cancer cells in vitro, focusing on its mechanism of action related to the TIGIT/CD155 immune checkpoint axis.

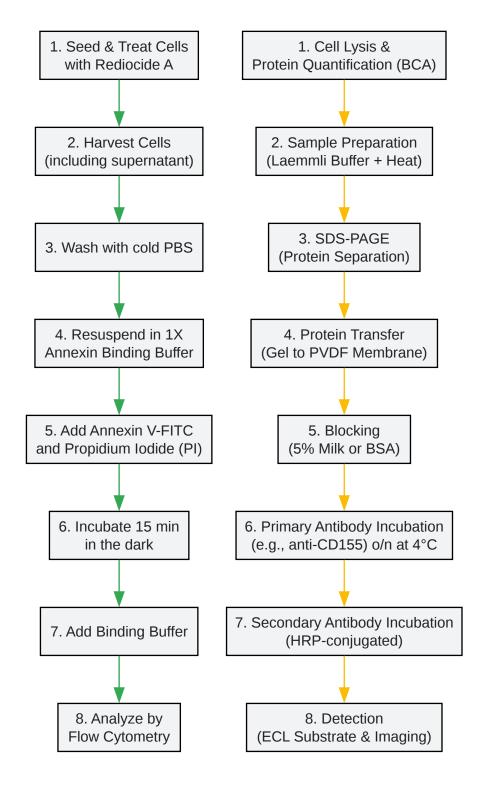
Mechanism of Action: TIGIT/CD155 Signaling Pathway

Rediocide A has been shown to enhance NK cell tumoricidal activity by down-regulating the expression of CD155 (also known as the Poliovirus Receptor, PVR) on the surface of cancer cells.[1][2] CD155 is a ligand for the inhibitory receptor TIGIT (T cell immunoreceptor with Ig and ITIM domains) found on NK cells and T cells. The binding of CD155 to TIGIT transmits an inhibitory signal, suppressing the cytotoxic function of the immune cell. By reducing CD155 expression on tumor cells, **Rediocide A** effectively blocks this inhibitory signal, thereby "releasing the brakes" on NK cells and enhancing their ability to recognize and kill cancer cells. [1]









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References

- 1. Targeting CD155 by rediocide-A overcomes tumour immuno-resistance to natural killer cells PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Targeting CD155 by rediocide-A overcomes tumour immuno-resistance to natural killer cells - PMC [pmc.ncbi.nlm.nih.gov]
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